

An In-depth Technical Guide on 2-lodo-5nitrotoluene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core information regarding the chemical properties of **2-lodo-5-nitrotoluene**, a versatile compound utilized in organic synthesis.

Core Molecular Data

The fundamental molecular properties of **2-lodo-5-nitrotoluene** are summarized below. This data is essential for stoichiometric calculations in reaction planning and for the characterization of synthesized molecules.

Property	Value
Molecular Formula	C7H6INO2[1][2][3][4]
Molecular Weight	263.03 g/mol [1][2][3][4]
CAS Number	5326-38-5[1][5]

Context and Applications

2-lodo-5-nitrotoluene serves as a key intermediate in the synthesis of a variety of organic molecules.[2][3] Its chemical structure, featuring both an iodine and a nitro functional group, allows for a range of selective chemical reactions.[2][3] This makes it a valuable building block in the development of pharmaceuticals, agrochemicals, and dyes.[2][3][6] In the field of



medicinal chemistry and materials science, it is appreciated for its role in creating novel compounds.[2][3]

It is important to note that while detailed experimental protocols and signaling pathway diagrams are valuable for complex biological or chemical processes, they are not applicable to the fundamental properties of a single small molecule like **2-lodo-5-nitrotoluene**. The data presented here is foundational for any experimental work involving this compound.

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